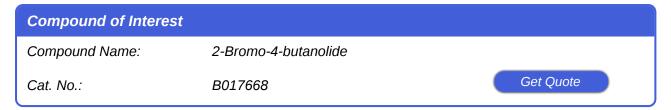


A Technical Guide to 2-Bromo-4-butanolide: Commercial Availability, Synthesis, and Safety

Author: BenchChem Technical Support Team. Date: November 2025



For researchers, scientists, and professionals in drug development, understanding the procurement landscape of key chemical reagents is paramount. This guide provides an indepth overview of the commercial availability, suppliers, chemical properties, and handling of **2-Bromo-4-butanolide** (CAS No. 5061-21-2), a versatile intermediate in organic synthesis.

Chemical and Physical Properties

2-Bromo-4-butanolide, also known as α -Bromo- γ -butyrolactone, is a halogenated organic compound with a five-membered lactone ring structure.[1] Its physical and chemical properties are crucial for its application in various synthetic protocols. The compound typically appears as a colorless to pale yellow liquid.[1][2]



Property	Value	
Molecular Formula	C4H5BrO2[3]	
Molecular Weight	164.99 g/mol [4]	
CAS Number	5061-21-2[2]	
Boiling Point	138 °C at 6 mmHg[4][5]	
Density	1.786 g/mL at 25 °C[4][5]	
Refractive Index (n20/D)	1.508[4]	
Flash Point	109 °C[2]	
Storage Temperature	2-8°C, under an inert atmosphere[1][5]	

Commercial Availability and Suppliers

2-Bromo-4-butanolide is commercially available from a variety of suppliers, primarily based in China, with some distributors in other regions.[6] Purity levels are typically offered at 98% or higher.[2][7] The global trade of this chemical is significant, with China being the dominant exporter.[6]



Supplier	Location	Purity	Available Quantities
CymitQuimica	-	97%	5g, 10g, 25g, 100g, 500g, 5kg, 10kg, 25kg[3]
Taian Jiayue Bio- chemical Co. LTD.	China	99%	1kg[7]
Nanjing Winsome Chemical Limited	China	98% (GC)	50KG, 250KG[7]
J & K SCIENTIFIC LTD.	-	98%	25G, 100G[7]
TCI (Shanghai) Development Co., Ltd.	China	>95.0% (GC)	25G, 500G[7]
BeiJing Hwrk Chemicals Limted	China	98.00%	1kg[7]
Shanghai Minstar Chemical Co., Ltd.	China	-	Min. Order: 1 Gram[8]
Dayang Chem (Hangzhou) Co.,Ltd.	China	-	Min. Order: 1 Kilogram[8]
GIHI CHEMICALS CO.,LIMITED	China	99%	Min. Order: 1 Kilogram[8]
Jinan Finer Chemical Co., Ltd.	China	-	Min. Order: 1 Metric Ton[8]
Fluorochem EU Ltd	-	Technical Grade	Bulk[9]
Chemwill Asia Co., Ltd.	China	99%	Min. Order: 5 Kiloliter[10]

Experimental Protocols



A common application of **2-Bromo-4-butanolide** is as a reactant in organic synthesis. For instance, it can be used to produce 3-piperidin-1-yl-dihydro-furan-2-one.[8] Below is a general synthetic procedure for the preparation of α -bromo- γ -butyrolactone from γ -butyrolactone.

Synthesis of α -bromo- γ -butyrolactone (Bromination of γ -butyrolactone)[4][5]

Materials:

- y-butyrolactone (2.32 mol)
- Sulfur (0.086 mol)
- Bromine (2.70 mol)

Equipment:

- 1000 mL reaction vessel
- · Stirring device
- · Refluxing device
- Thermometer
- Dropping funnel
- Nitrogen introduction tube

Procedure:

- Add 200 g (2.32 mol) of y-butyrolactone and 2.76 g of sulfur to the reaction vessel.
- Load 431 g (2.70 mol) of bromine into the dropping funnel.
- Begin stirring and slowly add the bromine dropwise, maintaining the reaction temperature below 40 °C.
- After the addition is complete, raise the temperature to approximately 90 °C and maintain for 1 hour.



 Subsequently, increase the temperature to about 110 °C and continue the reaction for 3 hours.

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